

A Comprehensive Technical Guide to the Safe Handling of Cyanine5 Carboxylic Acid Powder

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Compound of Interest

Compound Name: *Cyanine5 carboxylic acid*

Cat. No.: *B1192615*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety protocols and handling procedures for **Cyanine5 carboxylic acid** powder. Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, this document synthesizes available data from closely related cyanine dyes and general laboratory safety principles to offer a conservative and robust framework for minimizing risk.

Hazard Identification and Risk Assessment

While some derivatives like sulfo-Cyanine5-carboxylic acid have been classified as non-hazardous, other closely related compounds, such as Cyanine5 NHS ester, are categorized as hazardous. The NHS ester is reported to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Furthermore, studies on various cyanine dyes have indicated potential for mitochondrial toxicity.^{[2][3]}

Due to the fine powder form of **Cyanine5 carboxylic acid**, there is a significant risk of aerosolization and subsequent inhalation. The lack of specific toxicological data necessitates a cautious approach, treating the compound as potentially hazardous.

Summary of Potential Hazards:

- Oral Toxicity: May be harmful if ingested.

- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.
- Mitochondrial Toxicity: Some cyanine dyes have been shown to be toxic to mitochondria.[\[2\]](#)
[\[3\]](#)

Quantitative Data Summary

Comprehensive quantitative safety and physical data for **Cyanine5 carboxylic acid** are not readily available in the public domain. The following table summarizes the available information.

Property	Value	Source
Chemical Formula	C ₃₂ H ₃₉ ClN ₂ O ₂	[4]
Molecular Weight	519.12 g/mol	[4] [5]
Appearance	Dark blue or dark golden solid powder	[4] [5]
Solubility	Very poorly soluble in water (0.25 mM, 130 mg/L). Soluble in organic solvents such as DMF, DMSO, and dichloromethane.	[4]
Acute Toxicity (Oral)	Data not available	
Skin Corrosion/Irritation	Data not available	
Serious Eye Damage/Irritation	Data not available	
Occupational Exposure Limits	Not established	[6]
Melting Point	Data not available	
Boiling Point	Data not available	
Vapor Pressure	Data not available	

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory for all personnel handling **Cyanine5 carboxylic acid** powder. The following table outlines the recommended PPE.

Body Part	Required PPE	Specifications and Notes
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always double-glove. Check the manufacturer's data for breakthrough times.
Eyes/Face	Safety goggles and face shield	Goggles must be splash-proof. A face shield should be worn over the goggles when handling the powder to provide an additional layer of protection from airborne particles.
Body	Laboratory coat and chemical-resistant apron	A fully buttoned lab coat is the minimum requirement. A chemical-resistant apron should be worn over the lab coat.
Respiratory	Certified Chemical Fume Hood or Respirator	All handling of the solid compound must be conducted in a certified chemical fume hood to prevent inhalation of dust particles. If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Experimental Protocols: Safe Handling Procedures

A systematic approach is crucial for safely handling **Cyanine5 carboxylic acid** powder. The following workflow details the key steps from receipt of the compound to its disposal.



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Safe handling workflow for **Cyanine5 carboxylic acid** powder.

Detailed Methodologies:

- Preparation:
 - Don Appropriate PPE: Before entering the designated handling area, put on all required personal protective equipment as detailed in Section 3.
 - Prepare Designated Workspace: All work with **Cyanine5 carboxylic acid** powder must be performed in a certified chemical fume hood. Ensure the work area is clean and uncluttered.
 - Assemble Equipment: Gather all necessary equipment, including spatulas, weigh boats, vials, and the appropriate solvent, as well as waste containers.
- Handling:
 - Receive and Inspect: Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Weighing: Carefully transfer the required amount of powder to a weigh boat inside the fume hood. Avoid any actions that could generate dust.
 - Reconstitution: To prevent splashing and aerosolization, slowly add the solvent to the powder in the vial. Cap the vial securely before vortexing or sonicating.
- Cleanup and Disposal:
 - Decontamination: Thoroughly decontaminate all non-disposable equipment and the work surface with an appropriate solvent (e.g., ethanol or isopropanol), followed by soap and water. Collect all rinsate as hazardous liquid waste.
 - Solid Waste Disposal: All contaminated solid waste, such as gloves, weigh boats, and pipette tips, must be collected in a clearly labeled, sealed hazardous waste container.

- Liquid Waste Disposal: Unused solutions and contaminated solvents should be collected in a separate, clearly labeled, sealed hazardous waste container. Do not pour any waste down the drain.
- Final Steps: After completing the work and proper cleanup, remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

Storage and Stability

- Storage Conditions: Store **Cyanine5 carboxylic acid** powder at -20°C in a tightly sealed container, protected from light and moisture.[7]
- Stability: The compound is generally stable under recommended storage conditions. However, it is sensitive to oxygen and pH, so it should be used and stored in an oxygen-free and neutral pH environment for optimal stability.[8] Avoid prolonged exposure to light.[7]

First Aid Measures

In case of exposure, follow these first aid procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[6]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor. [6]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[6]

This technical guide is intended to provide a comprehensive overview of the safe handling of **Cyanine5 carboxylic acid** powder based on the best available information. It is imperative that all users consult their institution's safety guidelines and adhere to all applicable regulations. Always prioritize safety and exercise caution when handling this and any other chemical compound.

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